

# 2-Chloro-5-nitronicotinic acid chemical properties

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## Compound of Interest

Compound Name: 2-Chloro-5-nitronicotinic acid

Cat. No.: B1590578

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An In-Depth Technical Guide to **2-Chloro-5-nitronicotinic Acid**: Properties, Synthesis, and Applications

## Introduction

**2-Chloro-5-nitronicotinic acid**, a substituted pyridine derivative, stands as a pivotal intermediate in the landscape of modern organic synthesis. Its unique molecular architecture, featuring a carboxylic acid, a nitro group, and a chlorine atom on a pyridine ring, offers a versatile platform for constructing complex molecules. This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into its chemical properties, synthesis methodologies, reactivity, and significant applications. The strategic positioning of its functional groups allows for selective transformations, making it an invaluable building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1][2]</sup>

## Physicochemical and Structural Properties

**2-Chloro-5-nitronicotinic acid** is typically an off-white to pale yellow crystalline solid.<sup>[1][2]</sup> Its stability and reactivity are dictated by the interplay of its electron-withdrawing nitro group and chlorine atom, which influence the acidity of the carboxylic acid and the reactivity of the pyridine ring.

## Core Data Summary

A compilation of its key physicochemical properties is presented below. It is important to note the variability in reported melting points, which may be attributable to different polymorphic forms or measurement conditions.

Property	Value	Source(s)
IUPAC Name	2-chloro-5-nitropyridine-3-carboxylic acid	PubChem[3]
Synonyms	2-Chloro-5-nitro-3-pyridinecarboxylic acid	Chem-Impex[1]
CAS Number	42959-38-6	Sigma-Aldrich
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>4</sub>	PubChem[3]
Molecular Weight	202.55 g/mol	PubChem[3]
Appearance	Off-white to yellow solid	Chem-Impex, LookChem[1][2]
Melting Point	140-143°C or 160-165°C	ChemicalBook, LookChem[2][4]
Boiling Point	384.8 °C (Predicted)	ChemicalBook[4]
Density	1.702 g/cm <sup>3</sup> (Predicted)	ChemicalBook[4]
pKa	1.57 (Predicted)	ChemicalBook[4]
Purity	≥ 96% (HPLC)	Chem-Impex[1]

## Molecular Structure

The structure of **2-Chloro-5-nitronicotinic acid** is fundamental to its reactivity. The chlorine at the C2 position is susceptible to nucleophilic substitution, the nitro group at C5 is a strong deactivating group that can be reduced, and the carboxylic acid at C3 can undergo standard transformations like esterification or conversion to an acid chloride.

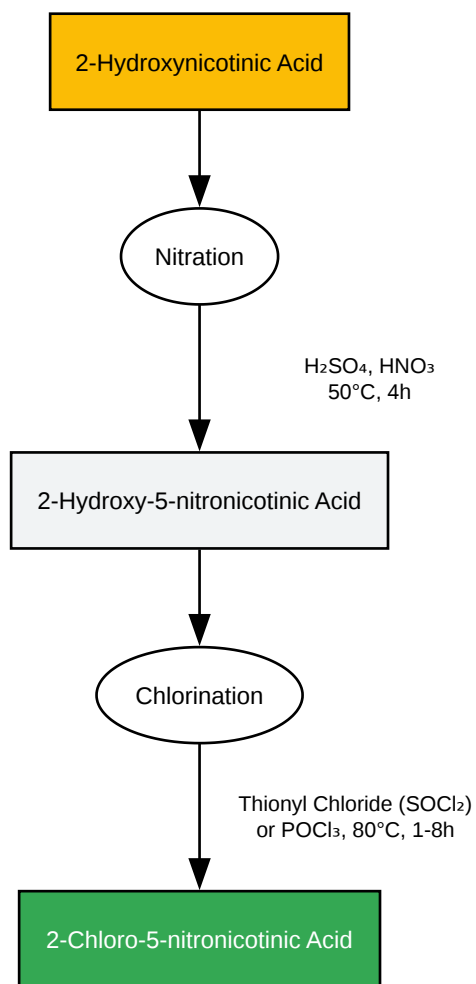


Figure 2: Synthesis from 2-Hydroxynicotinic Acid

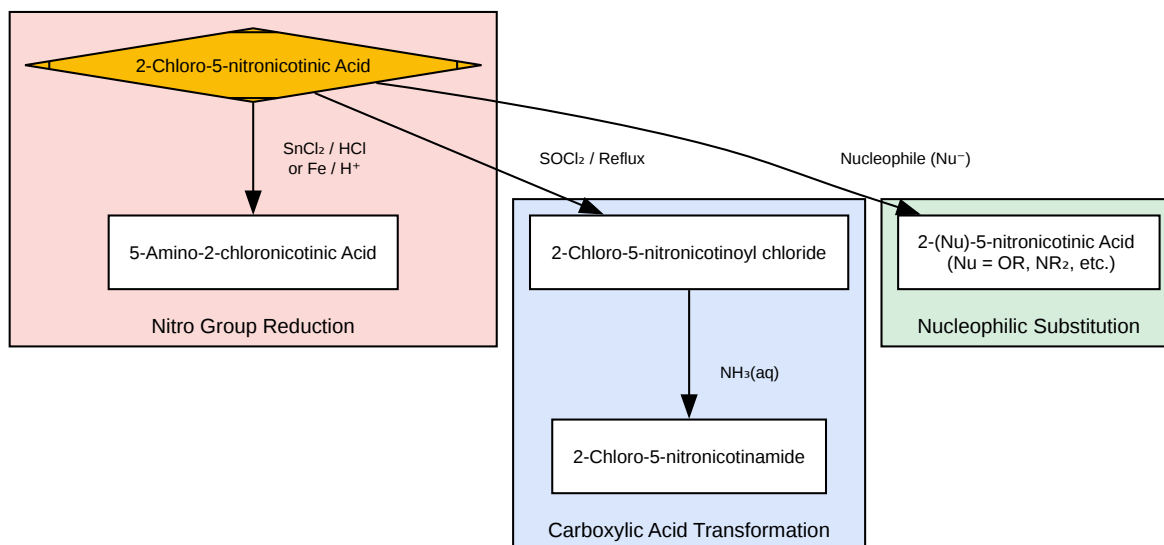


Figure 3: Key Reaction Pathways

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## References

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